

avelumab use in special populations (e.g., elderly, renal impairment)

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Application Notes and Protocols: Avelumab in Special Populations

Use of Avelumab in Elderly and Renally Impaired Patients

These application notes provide a comprehensive overview of the use of avelumab, a human anti-programmed death-ligand 1 (PD-L1) monoclonal antibody, in elderly patients and individuals with renal impairment. The information is intended for researchers, scientists, and drug development professionals to facilitate further investigation and clinical application.

Avelumab functions as an immune checkpoint inhibitor by blocking the interaction between PD-L1 on tumor cells and PD-1 on T-cells, thereby restoring anti-tumor immune responses.^[1] It is approved for the treatment of various cancers, including metastatic Merkel cell carcinoma, locally advanced or metastatic urothelial carcinoma, and in combination with axitinib for advanced renal cell carcinoma (RCC).^{[2][3]}

Avelumab in the Elderly Population

Clinical studies have shown that avelumab is generally well-tolerated and effective in elderly patients. No overall differences in safety or efficacy have been observed between elderly and younger patients in several key trials.^[4]

Efficacy in Elderly Patients:

Data from the JAVELIN Renal 101 trial, which investigated avelumab in combination with axitinib for advanced RCC, demonstrated favorable efficacy across different age groups, including patients aged ≥ 75 years.^{[5][6]} Similarly, an exploratory analysis of the JAVELIN Bladder 100 trial showed that maintenance avelumab prolonged overall survival in elderly patients with advanced urothelial carcinoma without new safety signals.^[7] A real-world study of avelumab in combination with axitinib for metastatic RCC also showed the regimen to be effective and well-tolerated across various patient subgroups, including the elderly.^{[8][9]}

Safety in Elderly Patients:

The safety profile of avelumab in the elderly is generally consistent with that observed in the overall population.^{[5][6]} However, as with any immunotherapy, elderly patients should be closely monitored for immune-related adverse events.^[10]

Table 1: Efficacy of Avelumab plus Axitinib vs. Sunitinib in Advanced RCC by Age Group (JAVELIN Renal 101 Trial)

Age Group	Treatment Arm	Median Progression-Free Survival (PFS) (95% CI)	Objective Response Rate (ORR) (95% CI)
<65 years	Avelumab + Axitinib	11.6 months (8.4-19.4)	49.4% (43.3%-55.6%)
	Sunitinib	6.9 months (5.6-8.4)	27.3% (22.1%-32.9%)
≥65 to <75 years	Avelumab + Axitinib	13.8 months (11.1-18.0)	60.9% (52.2%-69.1%)
	Sunitinib	11.0 months (7.8-16.6)	28.9% (21.2%-37.6%)
≥75 years	Avelumab + Axitinib	13.8 months (7.0-NE)	42.4% (25.5%-60.8%)
	Sunitinib	9.8 months (4.3-NE)	22.0% (10.6%-37.6%)

CI: Confidence Interval; NE: Not Estimable. Data from Choueiri et al., 2020.

[\[5\]](#)

Table 2: Safety of Avelumab plus Axitinib in Advanced RCC by Age Group (JAVELIN Renal 101 Trial)

Age Group	Treatment Arm	Grade ≥3 Adverse Events (AEs)	Immune-Related AEs
<65 years	Avelumab + Axitinib	76.9%	45.5%
≥65 to <75 years	Avelumab + Axitinib	81.2%	48.1%
≥75 years	Avelumab + Axitinib	72.7%	36.4%

Data from Choueiri et al., 2020.[\[5\]](#)

Avelumab in Patients with Renal Impairment

Pharmacokinetic analyses have shown that mild to severe renal impairment (creatinine clearance 15-89 mL/min) does not have a clinically meaningful effect on the clearance of avelumab.[\[11\]](#)[\[12\]](#)

Dosage and Administration:

No dose adjustment is required for patients with mild or moderate renal impairment.[\[10\]](#)[\[13\]](#) However, there is insufficient data on the use of avelumab in patients with severe renal impairment (CrCl less than 30ml/min).[\[10\]](#) For immune-mediated nephritis, treatment modifications are recommended.[\[14\]](#)

Table 3: Avelumab Dose Modification for Immune-Mediated Renal Dysfunction

Serum Creatinine Level	Recommended Action	Corticosteroid Recommendation
>1.5 to 6 x ULN	Withhold avelumab therapy	Administer prednisone 1 to 2 mg/kg/day or equivalent, followed by a taper. Resume avelumab upon resolution to Grade 0-1.
>6 x ULN	Permanently discontinue avelumab therapy	-

ULN: Upper Limit of Normal.

[\[15\]](#)

Experimental Protocols

Protocol 1: Assessment of Renal Function in Patients Treated with Avelumab

Objective: To monitor renal function in patients receiving avelumab to detect potential immune-mediated nephritis.

Methodology:

- **Baseline Assessment:** Prior to initiating avelumab therapy, collect a baseline serum creatinine level.[\[14\]](#)
- **Periodic Monitoring:** Measure serum creatinine levels periodically throughout the treatment course.[\[14\]](#) The frequency of monitoring should be based on the patient's clinical condition and baseline renal function.
- **Evaluation of Abnormalities:** If an increase in serum creatinine is observed, further investigation is warranted to rule out other causes of renal dysfunction.
- **Management of Suspected Immune-Mediated Nephritis:** If immune-mediated nephritis is suspected, follow the dose modification guidelines outlined in Table 3.[\[15\]](#) This includes withholding or discontinuing avelumab and initiating corticosteroid therapy as indicated.[\[14\]](#)

Protocol 2: Pharmacokinetic Analysis of Avelumab in a Special Population

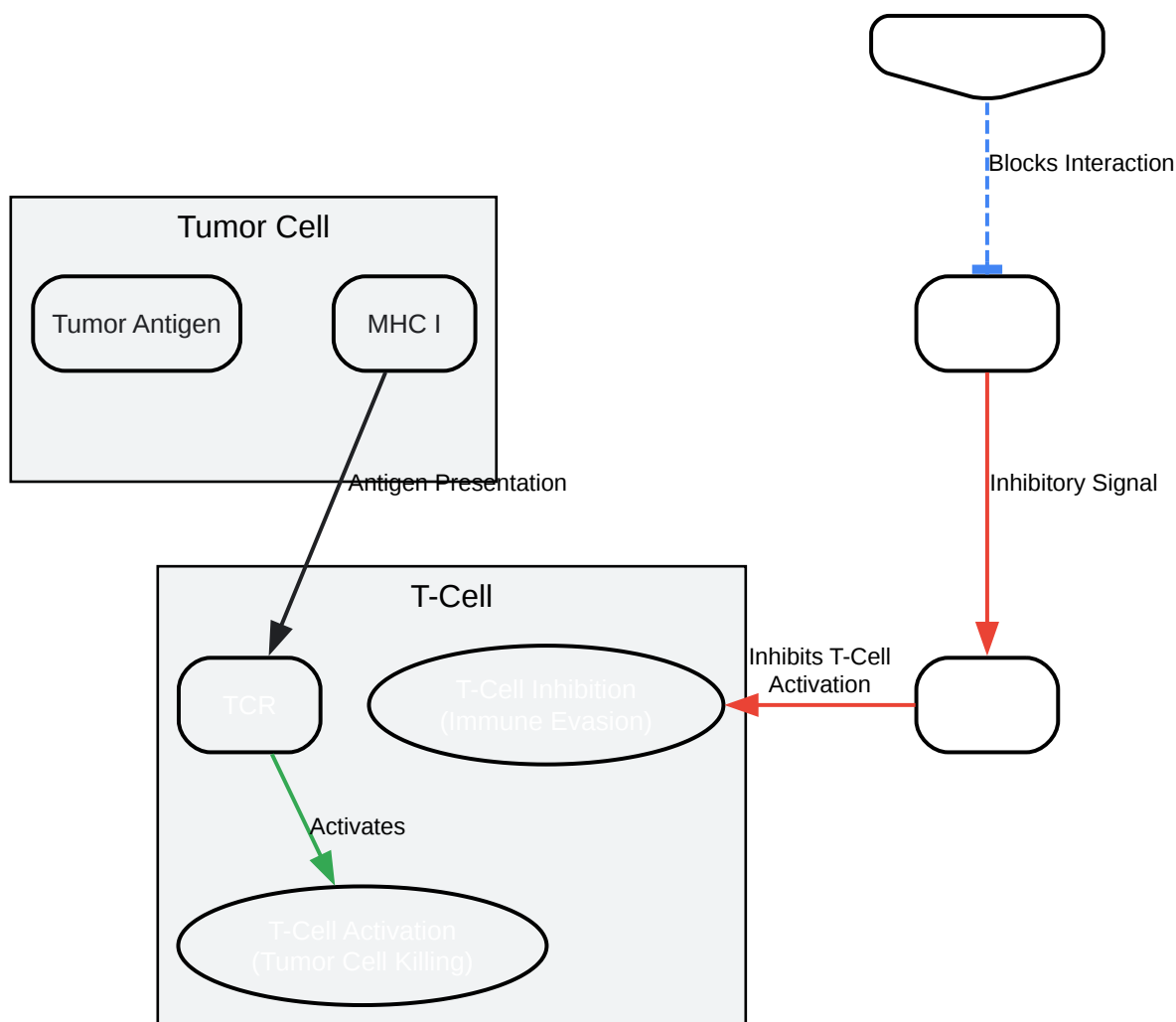
Objective: To determine the pharmacokinetic profile of avelumab in a specific patient population (e.g., elderly with comorbidities).

Methodology:

- **Patient Cohort:** Recruit a cohort of patients representative of the special population of interest who are scheduled to receive avelumab.
- **Sample Collection:** Collect blood samples for pharmacokinetic analysis at predetermined time points. A typical schedule might include:
 - Pre-dose (trough) on day 1 of each cycle.
 - End of infusion.
 - Multiple time points after infusion (e.g., 2, 6, 24, 48, and 72 hours post-infusion) for the first cycle to determine the initial pharmacokinetic profile.

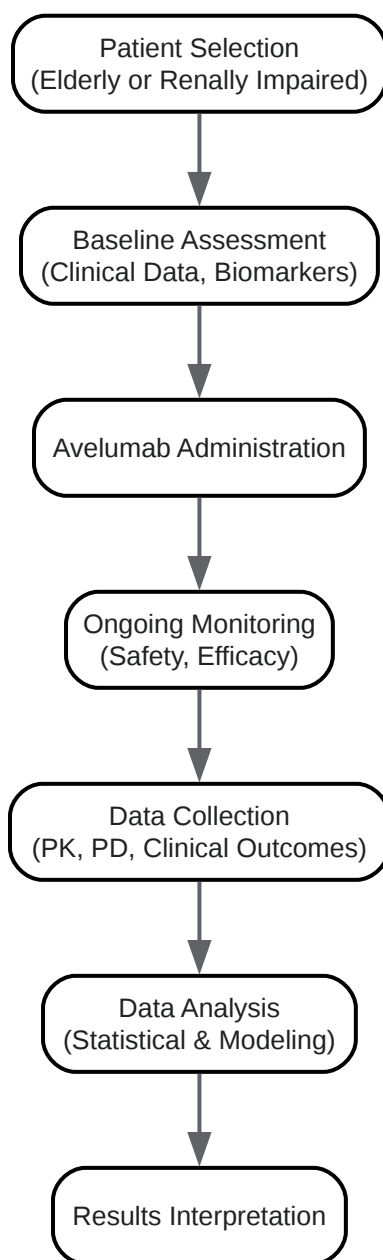
- Trough concentrations at subsequent cycles to assess steady-state pharmacokinetics.
- Avelumab Quantification: Quantify avelumab concentrations in serum or plasma using a validated analytical method, such as an enzyme-linked immunosorbent assay (ELISA).
- Pharmacokinetic Modeling: Utilize population pharmacokinetic (popPK) modeling software (e.g., NONMEM) to analyze the concentration-time data. This will allow for the estimation of key pharmacokinetic parameters such as clearance, volume of distribution, and half-life.
- Covariate Analysis: Investigate the influence of patient-specific factors (covariates) such as age, weight, renal function (creatinine clearance), and hepatic function on the pharmacokinetics of avelumab.

Visualizations



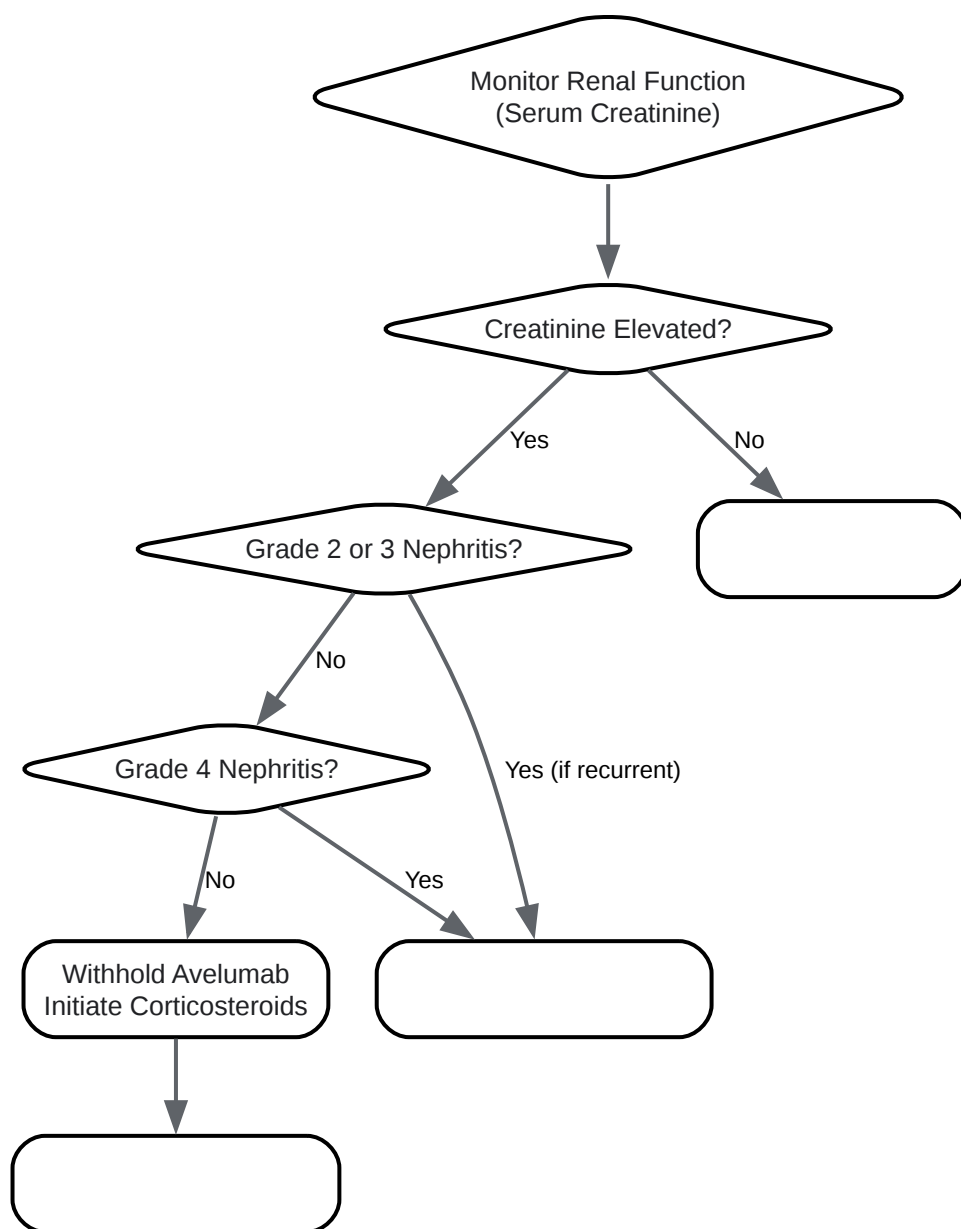
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Caption: Avelumab blocks the PD-L1/PD-1 inhibitory pathway.



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Caption: Hypothetical workflow for a clinical study of avelumab.



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Caption: Logical workflow for avelumab dose adjustment in renal impairment.

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